

Technical Guide: Spectral Characterization of 6-Bromo-1,4-dimethyl-1H-indazole

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Compound of Interest

Compound Name: 6-Bromo-1,4-dimethyl-1H-indazole

Cat. No.: B12865576

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Executive Summary & Core Challenge

In drug discovery, the indazole scaffold is a privileged structure, serving as a core pharmacophore in kinase inhibitors (e.g., Axitinib, Pazopanib). However, the methylation of 6-bromo-4-methyl-1H-indazole presents a critical synthetic challenge: Regioisomerism.

Standard alkylation conditions (e.g., MeI, NaH) often yield a mixture of the thermodynamic product (N1-methyl, the target) and the kinetic impurity (N2-methyl). Distinguishing these isomers by LC-MS is difficult due to identical masses.

This guide provides a definitive protocol for interpreting the ^1H and ^{13}C NMR spectra of **6-Bromo-1,4-dimethyl-1H-indazole**, specifically focusing on differentiating it from its primary alternative/impurity, the 2,4-dimethyl-2H-indazole isomer.

Structural Analysis & Assignments

The Molecule[1][2][3]

- Target: **6-Bromo-1,4-dimethyl-1H-indazole**
- Formula: $\text{C}_9\text{H}_9\text{BrN}_2$

- Key Features:

- N1-Methyl: Diagnostic handle for regio-assignment.
- C4-Methyl: Singlet, eliminates H4 coupling, simplifying the aromatic region.
- C6-Bromine: Electron-withdrawing group (EWG) with distinct isotopic pattern in MS, but influences H5/H7 shifts in NMR.

1H NMR Interpretation (Solvent: DMSO-d6)

The 1H NMR spectrum is characterized by two distinct aromatic systems and two methyl singlets.

Proton	Chemical Shift (, ppm)	Multiplicity	Coupling (Hz)	Diagnostic Note
H3	8.05 – 8.15	Singlet (s)	-	Critical Marker. Deshielded by the C=N bond. Appears as a sharp singlet because C4 is substituted (no ortho coupling).
H7	7.85 – 7.95	Doublet (d)	~1.5 (Meta)	Protons at C7 are typically deshielded in N1-alkyl indazoles. Shows meta coupling to H5.
H5	7.20 – 7.30	Doublet (d)	~1.5 (Meta)	Shielded relative to H7. Shows meta coupling to H7.
N1-CH3	4.00 – 4.10	Singlet (s)	-	Regio-marker. N1-Me is typically 4.0–4.1 ppm. (Contrast: N2-Me is often 4.1–4.2 ppm, but chemical shift alone is risky; see NOESY).
C4-CH3	2.60 – 2.70	Singlet (s)	-	Benzylic methyl. Distinct from N- Me.

“

Expert Insight: The absence of a vicinal coupling (typically

Hz) between H4 and H5 is the first confirmation of the C4-methyl substitution. You should observe only small meta couplings (

Hz) between H5 and H7.

13C NMR Interpretation[4]

Carbon	Type	Shift (, ppm)	Note
C3	CH	~133.0	Characteristic imine-like carbon.
C7a	Cq	~140.0	Bridgehead carbon.
C3a	Cq	~123.0	Bridgehead carbon.
C6	Cq-Br	~120.0	Carbon bearing Bromine. Upfield due to heavy atom effect.
C4	Cq-Me	~130.0	Substituted by Methyl.
C5/C7	CH	110.0 - 125.0	Aromatic CH signals.
N-Me	CH3	~36.0	Key differentiator. N1-Me carbons are typically 35-36 ppm.
C-Me	CH3	~18.0	Typical benzylic methyl.

Comparative Analysis: Target (N1) vs. Alternative (N2)

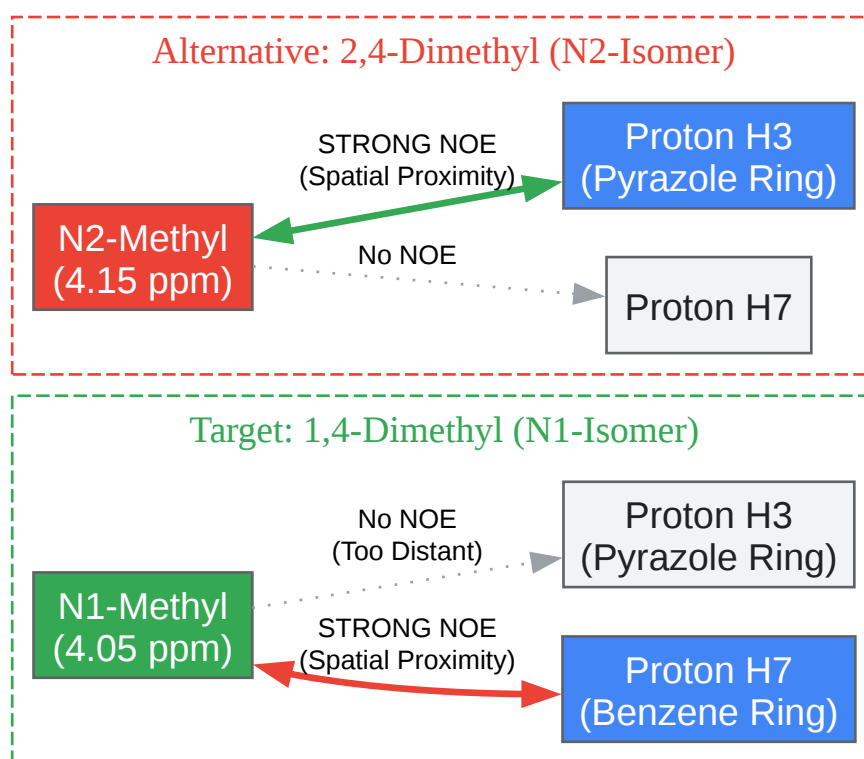
The most frequent failure mode in this synthesis is misidentifying the N2-isomer (6-Bromo-2,4-dimethyl-2H-indazole) as the product.

The "Smoking Gun" Differences

Feature	Target (N1-Isomer)	Alternative (N2-Isomer)	Mechanism
H3 Shift	8.0 - 8.15	8.3 - 8.5	N2-alkylation creates a quinonoid character, often deshielding H3 further.
C3 Shift	~133	~120-125	N2-alkylation changes the hybridization character of the pyrazole ring.
N-Me Shift (13C)	~36.0	~40.0	N2-methyl carbons are typically downfield of N1-methyls.
NOE Signal	N-Me H7	N-Me H3	Definitive Proof (See Diagram Below)

Visualization of Regio-Differentiation (NOESY)

The following diagram illustrates the spatial relationships that define the isomers.



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Caption: Diagnostic NOE correlations. In the N1-isomer (Target), the methyl group correlates with the benzene ring proton (H7). In the N2-isomer (Impurity), the methyl group correlates with the pyrazole proton (H3).

Experimental Protocol: Self-Validating Workflow

To ensure high-confidence structural assignment, follow this stepwise protocol. This system is designed to be self-correcting; if Step 2 fails, do not proceed to Step 3 without re-purification.

Step 1: 1D Proton Screening

- Dissolve 5-10 mg of sample in DMSO-d₆ (CDCl₃ is acceptable, but DMSO prevents aggregation).
- Acquire 1H NMR (minimum 8 scans).
- Checkpoint: Do you see two singlets (Methyls) and two doublets (Aromatic)?

- Yes: Proceed.
- No (e.g., multiplets): Check for des-bromo impurities or N-H precursors.

Step 2: The "H3" Singularity Check

- Locate the signal >8.0 ppm.
- Ensure it is a Singlet.
- Validation: If H3 is a doublet, your C4-methylation failed (H3 is coupling to H4). If H3 is absent, you may have over-brominated or substituted C3.

Step 3: The NOESY Confirmation (The Gold Standard)

- Prepare a concentrated sample (20 mg in 0.6 mL DMSO-d6).
- Run a 2D NOESY (Nuclear Overhauser Effect Spectroscopy) experiment.
 - Mixing time: 500 ms.[\[1\]](#)
- Analysis:
 - Find the N-Methyl cross-peak (approx 4.0 ppm).
 - Trace the correlation to the aromatic region.
 - Logic Gate:
 - Correlation to ~7.9 ppm (Doublet)
N1-Isomer (Confirmed Product).
 - Correlation to ~8.3 ppm (Singlet)
N2-Isomer (Reject/Repurify).

References

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Sources

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